

Endocrine Disrupting Potential of 2-[2-(4-Nonylphenoxy)ethoxy]ethanol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-[2-(4-Nonylphenoxy)ethoxy]ethanol

Cat. No.: B032869

[Get Quote](#)

An In-Depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Foreword

2-[2-(4-Nonylphenoxy)ethoxy]ethanol, a member of the nonylphenol ethoxylates (NPEOs) family, has come under scientific scrutiny due to its potential as an endocrine-disrupting chemical (EDC). As a substance used in various industrial and commercial applications, understanding its interaction with the endocrine system is of paramount importance for human health and environmental safety. This technical guide provides a comprehensive overview of the current state of knowledge regarding the endocrine-disrupting potential of **2-[2-(4-Nonylphenoxy)ethoxy]ethanol** and its related compounds. While specific quantitative data for this particular chemical (CAS No. 20427-84-3) is limited in publicly available literature, this guide synthesizes findings from studies on the broader NPEO class and its primary degradation product, 4-nonylphenol (4-n-NP), to infer potential hazards. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development by summarizing available data, outlining experimental protocols, and visualizing key pathways and workflows.

Chemical Identity and Regulatory Status

2-[2-(4-Nonylphenoxy)ethoxy]ethanol, also known as nonoxynol-2, is a nonionic surfactant. Its chemical structure consists of a hydrophobic nonylphenol group and a short hydrophilic polyethylene glycol chain.

Table 1: Chemical Identification

Property	Value
Chemical Name	2-[2-(4-Nonylphenoxy)ethoxy]ethanol
CAS Number	20427-84-3
Molecular Formula	C19H32O3
Molecular Weight	308.46 g/mol
Synonyms	Nonoxynol-2, NP-2

Due to concerns about their endocrine-disrupting properties, nonylphenol ethoxylates are subject to regulatory scrutiny. Notably, they are included in the European Union's candidate list of Substances of Very High Concern (SVHC) under REACH.

Endocrine Disrupting Potential: In Vitro and In Vivo Evidence

Direct quantitative data on the endocrine-disrupting activity of **2-[2-(4-Nonylphenoxy)ethoxy]ethanol** is scarce. However, extensive research on the NPEO class and its persistent metabolite, 4-nonylphenol, provides strong evidence for their endocrine-disrupting capabilities. The primary mechanism of action is through interference with nuclear hormone receptors.

In Vitro Studies

In vitro assays are crucial for screening potential EDCs and elucidating their mechanisms of action. Studies on NPEOs and 4-n-NP have demonstrated interactions with several key nuclear receptors.

Table 2: Summary of In Vitro Endocrine Disrupting Activity of Nonylphenol Ethoxylates (NPEOs) and 4-Nonylphenol (4-n-NP)

Receptor	Compound(s)	Effect	Quantitative Data (for 4-n-NP)	Reference
Estrogen Receptor (ER)	NPEOs, 4-n-NP	Antagonist	Ki: 0.05-65 μ M	[1][2]
Androgen Receptor (AR)	NPEOs, 4-n-NP	Antagonist	-	[3]
Thyroid Hormone Receptor (TR)	NPEOs, 4-n-NP	Antagonist	-	[3][4]
Estrogen-Related Receptor γ (ERR γ)	NPEOs, 4-n-NP	Antagonist	-	[3]
Retinoid X Receptor β (RXR β)	4-n-NP	Antagonist	-	[3]

These studies, primarily utilizing yeast-based assays and cell lines, indicate that NPEOs and 4-n-NP can act as significant antagonists to multiple hormone receptors, thereby having the potential to disrupt normal endocrine signaling.[3]

In Vivo Studies

In vivo studies in animal models provide data on the systemic effects of EDCs. While a specific in vivo study on the endocrine-disrupting effects of **2-[2-(4-Nonylphenoxy)ethoxy]ethanol** is not readily available, research on 4-n-NP has demonstrated reproductive and developmental toxicity.

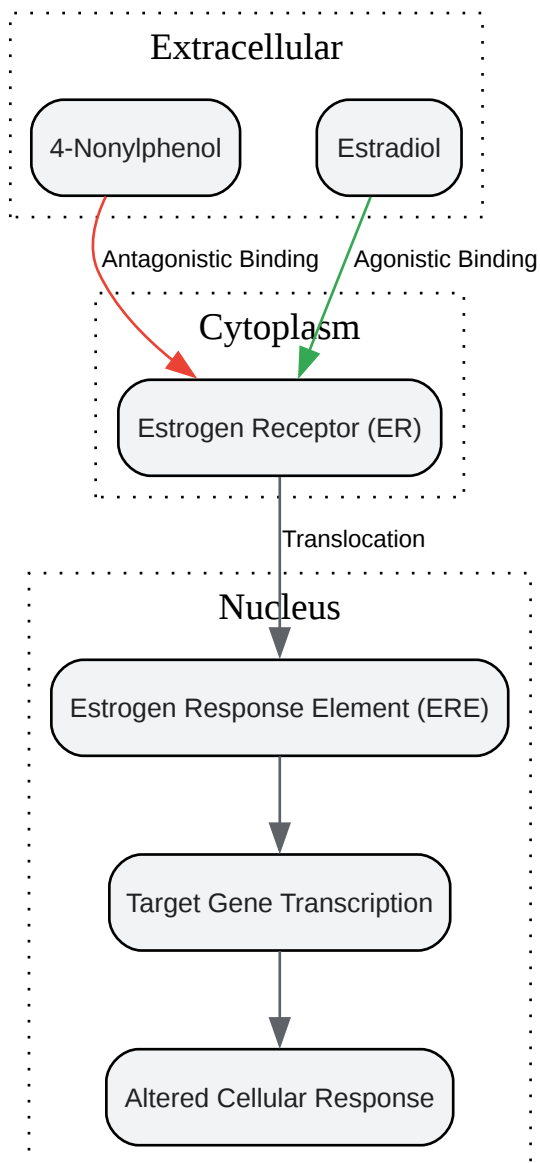
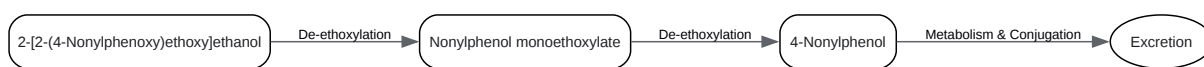
Table 3: Summary of In Vivo Endocrine Disrupting Effects of 4-Nonylphenol (4-n-NP)

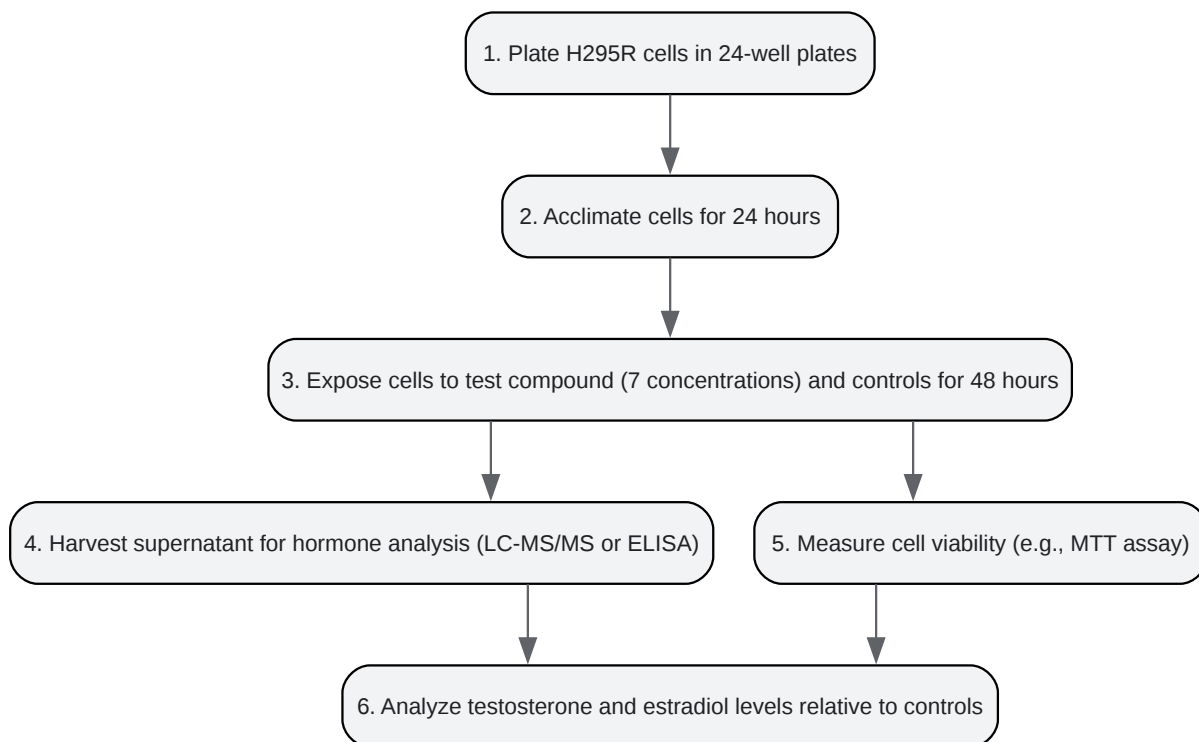
Study Type	Species	Endpoint	Observation	Reference
Oral Gavage	Rat	Serum Testosterone	Decreased at 250 mg/kg/day	[5]
Oral Gavage	Rat	Uterine Weight	Increased at 25-100 mg/kg (oral)	[1][6]
Chronic Low-Dose Exposure	Mouse	Gonadal Weight	Altered in F0 and F1 generations	[7]

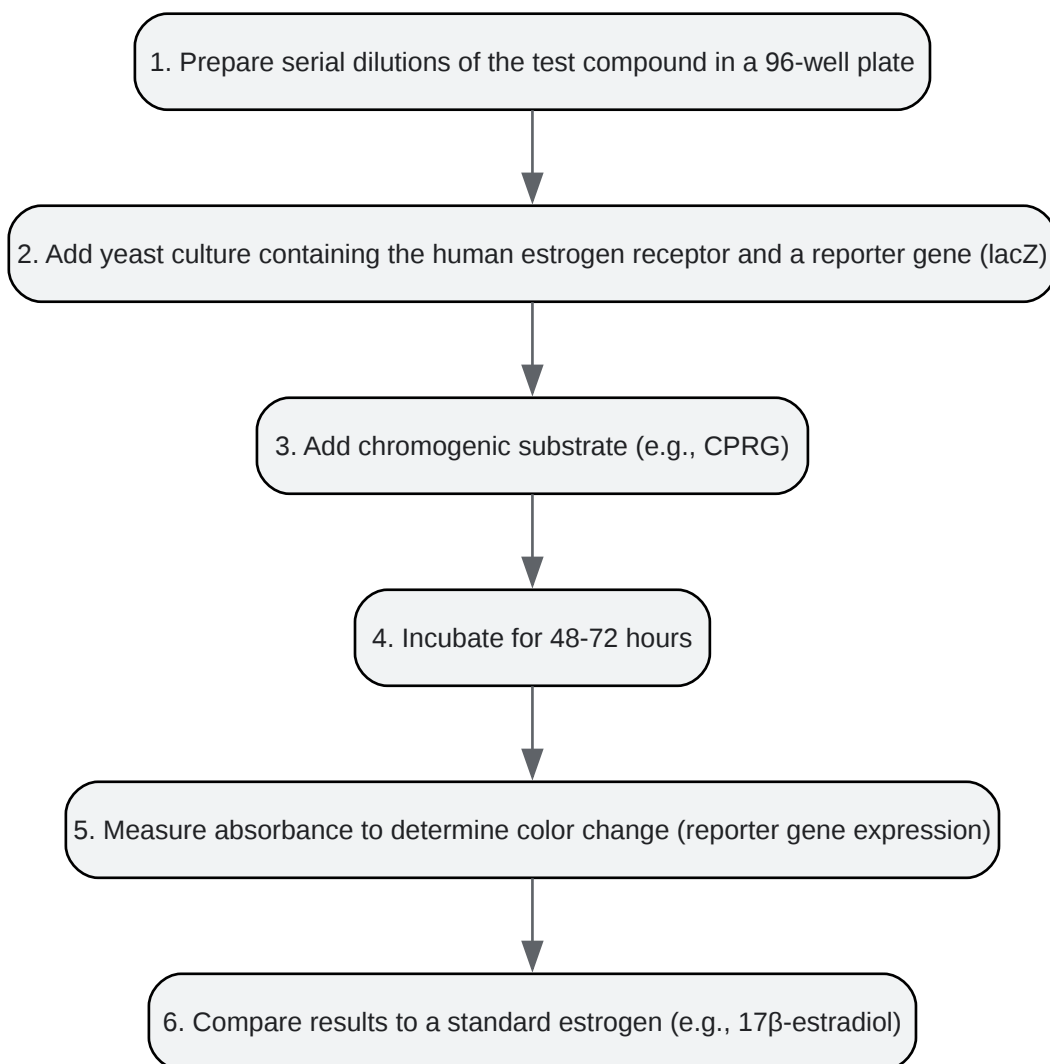
These in vivo findings corroborate the in vitro data, demonstrating that exposure to 4-n-NP can lead to measurable adverse effects on reproductive organs and hormone levels.[1][5][6][7] A 13-week oral toxicity study on **2-[2-(4-nonylphenoxy)ethoxy]ethanol** in rats established a No-Observed-Adverse-Effect Level (NOAEL) of 1000 mg/kg bw/day for general toxicity.[8] However, this study did not specifically assess endocrine disruption endpoints.

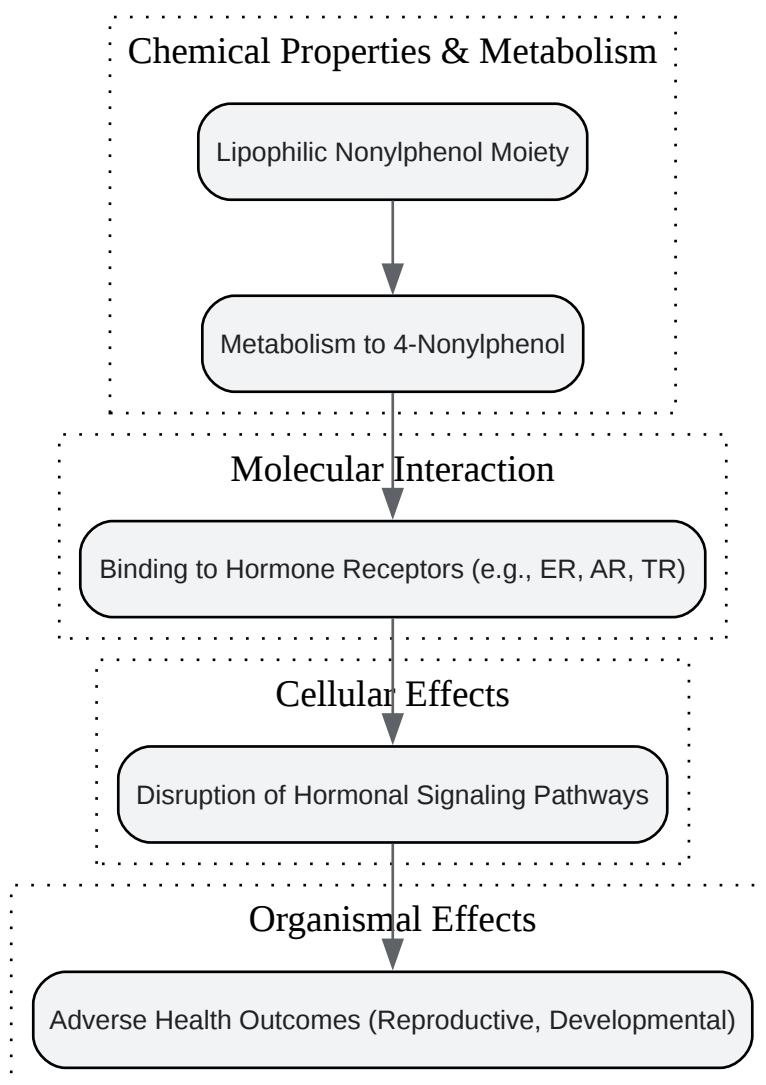
Metabolism and Signaling Pathways

The endocrine-disrupting effects of **2-[2-(4-Nonylphenoxy)ethoxy]ethanol** are likely mediated, at least in part, by its metabolism. In the environment and in biological systems, NPEOs can be degraded to shorter-chain ethoxylates and, ultimately, to the more persistent and estrogenic 4-nonylphenol.[9][10][11][12]









[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Estrogenic activity of octylphenol, nonylphenol, bisphenol A and methoxychlor in rats - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. scent.vn [scent.vn]
- 3. A comparison of endocrine disruption potential of nonylphenol ethoxylate, vanillin ethoxylate, 4-n-nonylphenol and vanillin in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Nonylphenol and Cetyl Alcohol Polyethoxylates Disrupt Thyroid Hormone Receptor Signaling to Disrupt Metabolic Health - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Effect of nonylphenol on steroidogenesis of rat Leydig cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Disturbing Effects of Chronic Low-dose 4-Nonylphenol exposing on Gonadal Weight and Reproductive Outcome over One-generation - PMC [pmc.ncbi.nlm.nih.gov]
- 8. subsportplus.eu [subsportplus.eu]
- 9. aloki.hu [aloki.hu]
- 10. Endocrine Disrupting Compounds (Nonylphenol and Bisphenol A)—Sources, Harmfulness and Laccase-Assisted Degradation in the Aquatic Environment - PMC [pmc.ncbi.nlm.nih.gov]
- 11. hwbdocs.env.nm.gov [hwbdocs.env.nm.gov]
- 12. dtsc.ca.gov [dtsc.ca.gov]
- To cite this document: BenchChem. [Endocrine Disrupting Potential of 2-[2-(4-Nonylphenoxy)ethoxy]ethanol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032869#endocrine-disrupting-potential-of-2-2-4-nonylphenoxy-ethoxy-ethanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com